

A-83-01 Protocol for Cell Culture: Application Notes and Detailed Methodologies

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Compound of Interest

Compound Name: A83016A

Cat. No.: B1664750

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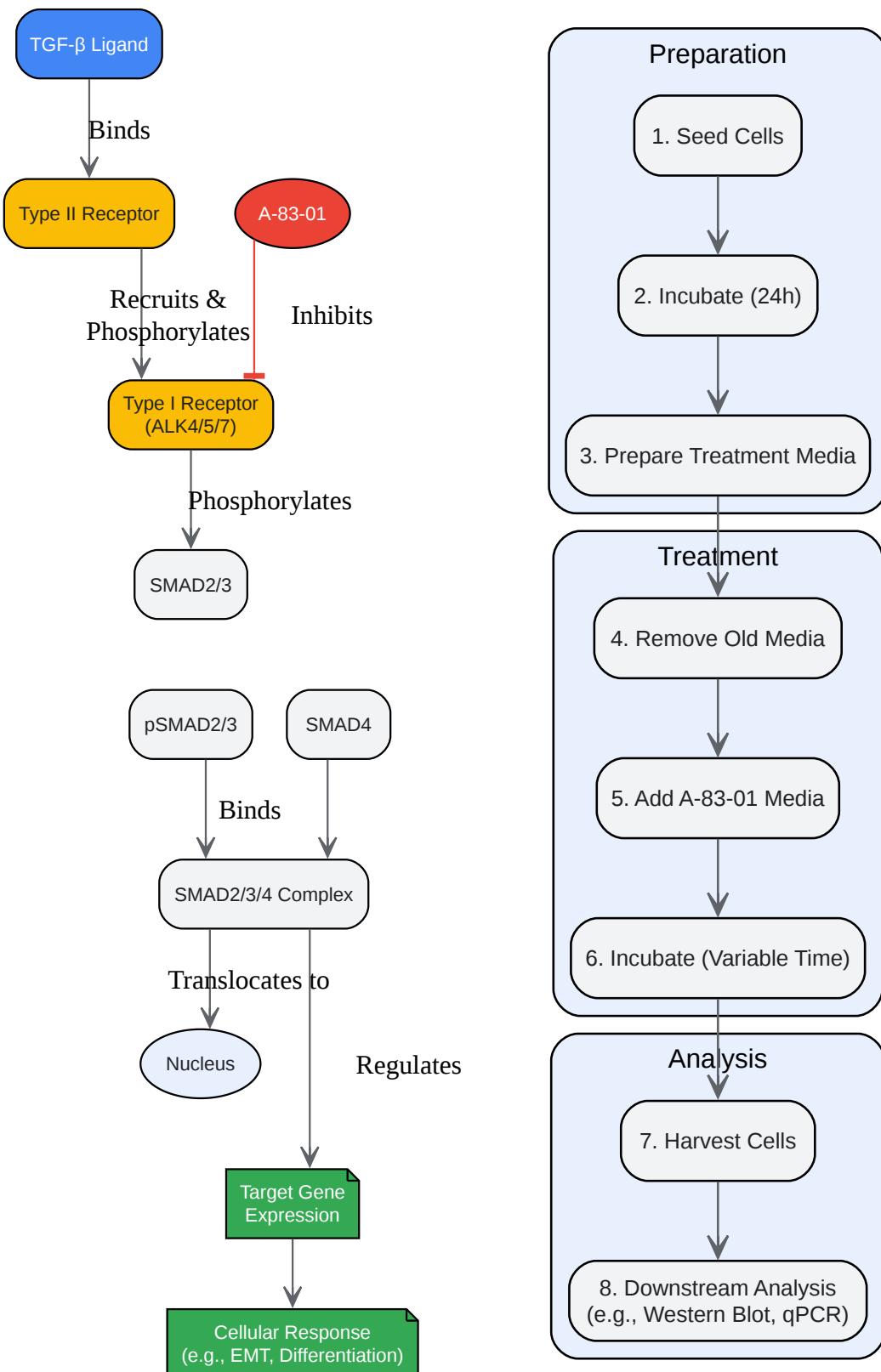
Abstract

A-83-01 is a potent and selective small molecule inhibitor of the transforming growth factor-beta (TGF- β) type I receptor superfamily, specifically targeting activin receptor-like kinase 4 (ALK4), ALK5, and ALK7.[1][2][3][4] Its ability to block TGF- β signaling makes it an invaluable tool in various cell culture applications, including the maintenance of pluripotency in stem cells, directed differentiation, and the inhibition of epithelial-to-mesenchymal transition (EMT).[5][6] This document provides detailed application notes and experimental protocols for the effective use of A-83-01 in cell culture.

Mechanism of Action

A-83-01 exerts its biological effects by competitively inhibiting the ATP-binding site of the ALK4, ALK5, and ALK7 receptor kinases.[1][5] This inhibition prevents the phosphorylation and subsequent activation of downstream SMAD2 and SMAD3 proteins.[3][4][5] The blockage of the SMAD signaling cascade leads to the modulation of target gene expression, thereby influencing cellular processes such as proliferation, differentiation, and apoptosis.[5][6] A-83-01 is noted to be more potent than the commonly used ALK5 inhibitor, SB431542.[2][3][5]

Signaling Pathway Diagram

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